

# A Comprehensive Technical Guide to the Chloroxylenol Reference Standard

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## Compound of Interest

Compound Name: Chloroxylenol (Standard)

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This technical guide provides an in-depth overview of the Chloroxylenol reference standard, a critical component in the quality control and analytical testing of pharmaceutical and antiseptic products. This document details the pharmacopeial specifications, analytical methodologies, and mechanisms of action associated with Chloroxylenol, presented for the use of researchers, scientists, and drug development professionals.

## Introduction to Chloroxylenol Reference Standard

Chloroxylenol (4-chloro-3,5-dimethylphenol) is a potent antiseptic and disinfectant agent widely used in antibacterial soaps, wound-cleansing applications, and household disinfectants.<sup>[1][2]</sup> A Chloroxylenol reference standard is a highly purified chemical substance of known identity and purity, intended for use in official quality control tests and assays as specified in pharmacopeial monographs, such as those from the United States Pharmacopeia (USP), British Pharmacopoeia (BP), and European Pharmacopoeia (EP).<sup>[3][4]</sup> Its primary purpose is to serve as a basis for comparison for determining the strength, quality, purity, and identity of a Chloroxylenol drug substance or drug product.

The use of a reference standard ensures the accuracy and reliability of analytical results, which is fundamental for regulatory compliance and ensuring the safety and efficacy of the final product. According to the USP, Chloroxylenol must contain not less than 98.5% of  $C_8H_9ClO$ .<sup>[5]</sup>  
<sup>[6][7]</sup>

## Physicochemical Properties and Specifications

The fundamental properties of Chloroxylenol are summarized below. These specifications are critical for its proper identification and handling in a laboratory setting.

Property	Value	References
Chemical Name	4-Chloro-3,5-dimethylphenol	
Synonyms	p-Chloro-m-xlenol, PCMX	[2]
CAS Number	88-04-0	[3]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClO	[5]
Molecular Weight	156.61 g/mol	[3]
Melting Point	114-116 °C	[3]
Appearance	Crystalline powder	

## Pharmacopeial Standards and Impurity Limits

Pharmacopeias provide detailed monographs that outline the required quality standards for active pharmaceutical ingredients. The table below summarizes key specifications for Chloroxylenol according to the United States Pharmacopeia (USP).

Parameter	Specification Limit	References
Assay (Purity)	Not less than 98.5% of C <sub>8</sub> H <sub>9</sub> ClO	[6][8]
Water Content	Not more than 0.5%	[5][9]
Residue on Ignition	Not more than 0.1%	[5][8][9]
Iron	Not more than 0.01%	[9]
Organic Impurities		
3,5-Dimethylphenol	Not more than 0.2%	[10]
Total Impurities	Not more than 1.5%	[10]

# Analytical Methodologies and Experimental Protocols

Accurate quantification and identification of Chloroxylenol require precise analytical methods. The protocols detailed below are based on USP monograph guidelines.<sup>[1][8]</sup>

This method is used to determine the purity of Chloroxylenol.

## A. Solutions Preparation:

- Internal Standard Solution: Prepare a solution of 4 mg/mL of USP Parachlorophenol RS in toluene.<sup>[8]</sup>
- Standard Solution: Accurately weigh about 10 mg of USP Chloroxylenol RS into a 10.0-mL volumetric flask. Add 2.0 mL of the Internal Standard Solution and dilute with toluene to volume to obtain a concentration of about 1 mg/mL.<sup>[8]</sup>
- Sample Solution: Prepare in the same manner as the Standard Solution, using 10 mg of the Chloroxylenol sample.<sup>[8]</sup>

## B. Chromatographic System:

- Mode: Gas Chromatography (GC)<sup>[8]</sup>
- Detector: Flame Ionization (FID)<sup>[8]</sup>
- Column: 0.32-mm × 30-m fused-silica column coated with a 0.50-μm film of G42 phase.<sup>[8]</sup>
- Carrier Gas: Helium<sup>[8]</sup>
- Flow Rate: 2.4 mL/min<sup>[8]</sup>
- Injection Volume: 2 μL<sup>[8]</sup>
- Split Ratio: 25:1<sup>[8]</sup>
- Temperatures:

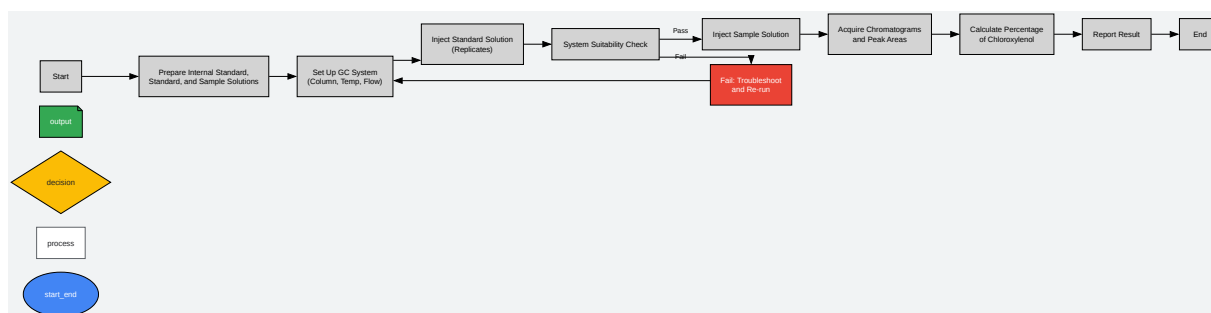
- Injection Port: 250°C[8]
- Detector: 250°C[8]
- Column Temperature Program: Start at 105°C, hold for 1 minute, then ramp at 6°C/min to 190°C, and hold for 8 minutes.[8]

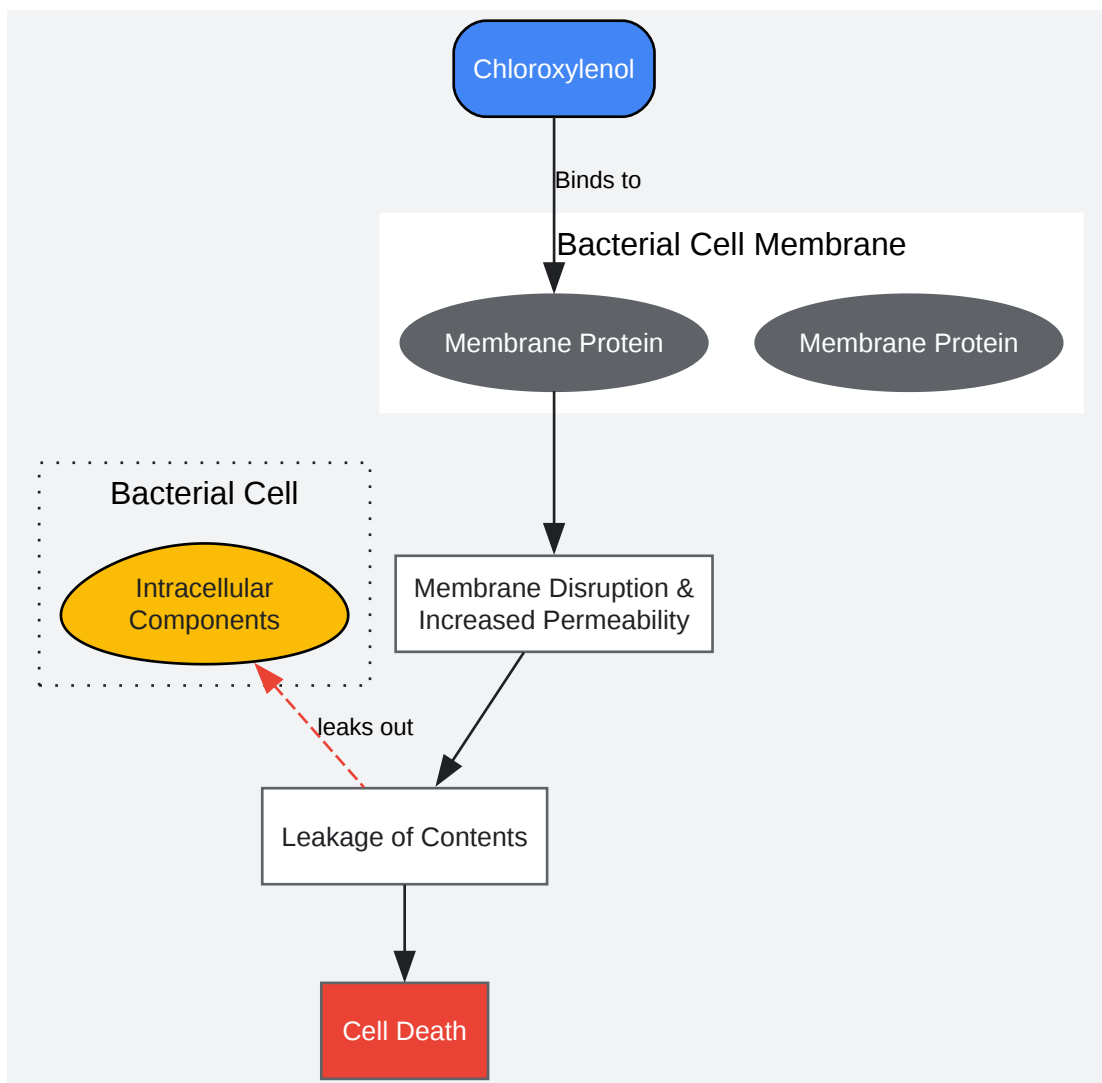
#### C. System Suitability:

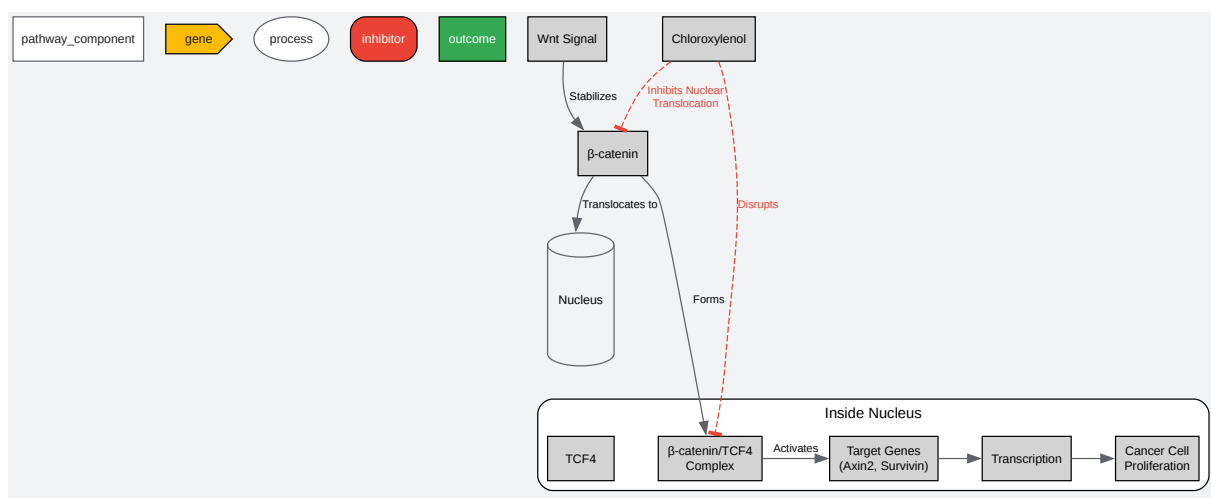
- Resolution: Not less than 5.0 between the parachlorophenol and chloroxylenol peaks.[8]
- Tailing Factor: Not more than 1.5 for the chloroxylenol peak.[8]
- Relative Standard Deviation (RSD): Not more than 1.5% for replicate injections.[8]

#### D. Analysis:

- Inject the Standard and Sample solutions into the chromatograph.
- Calculate the percentage of  $C_8H_9ClO$  in the portion of Chloroxylenol taken using the formula:  
Result =  $(Ru/Rs) \times (Cs/Cu) \times 100$ [8]
  - Ru = Peak area ratio of chloroxylenol to parachlorophenol from the Sample solution.[10]
  - Rs = Peak area ratio of chloroxylenol to parachlorophenol from the Standard solution.[10]
  - Cs = Concentration of USP Chloroxylenol RS in the Standard solution (mg/mL).[10]
  - Cu = Concentration of Chloroxylenol in the Sample solution (mg/mL).[10]







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## References

- 1. polymersolutions.com [polymersolutions.com]
- 2. 4-Chloro-3,5-dimethylphenol | C<sub>8</sub>H<sub>9</sub>ClO | CID 2723 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. merckmillipore.com [merckmillipore.com]
- 4. Chloroxylenol USP Reference Standard CAS 88-04-0 Sigma-Aldrich [sigmaaldrich.com]
- 5. pharmacopeia.cn [pharmacopeia.cn]
- 6. Chloroxylenol [doi.usp.org]
- 7. Reference Standards catalogue - British Pharmacopoeia [pharmacopoeia.com]
- 8. Chloroxylenol - Definition, Identification, Assay - USP 2025 [trungtamthuoc.com]
- 9. Chloroxylenol [drugfuture.com]
- 10. trungtamthuoc.com [trungtamthuoc.com]
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